

1,1,3,3,5,5-Hexamethyltrisiloxane physical properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,1,3,3,5,5-Hexamethyltrisiloxane

Cat. No.: B073498

[Get Quote](#)

An In-depth Technical Guide to the Physical Properties of **1,1,3,3,5,5-Hexamethyltrisiloxane**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **1,1,3,3,5,5-Hexamethyltrisiloxane** (CAS No. 1189-93-1).^{[1][2][3][4]} This linear siloxane is noted for its unique characteristics, including low surface tension and thermal stability, making it a valuable component in a variety of industrial and research applications.^{[2][5]}

Core Physical Properties

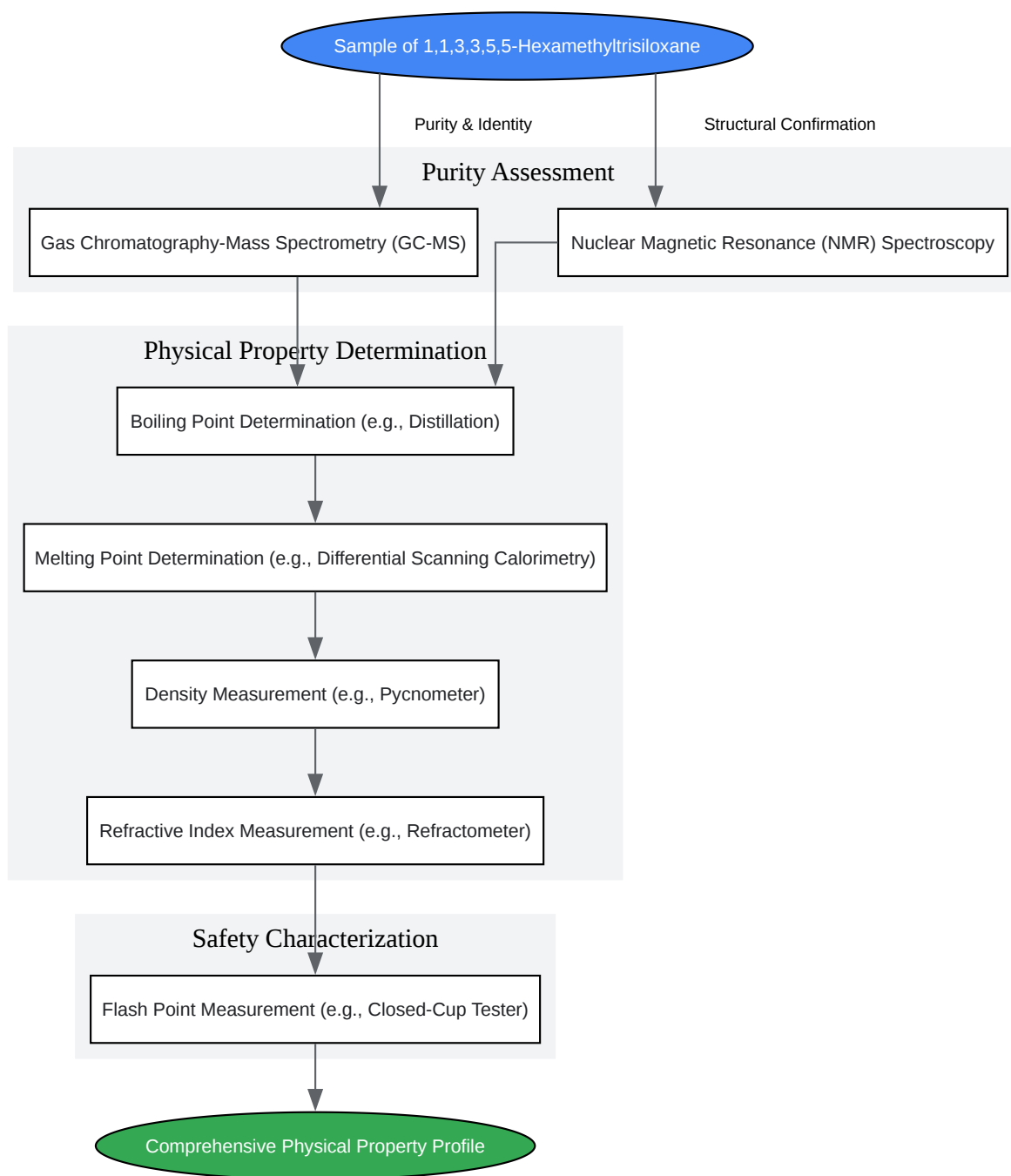
The physical characteristics of **1,1,3,3,5,5-Hexamethyltrisiloxane** are summarized in the table below. These values have been compiled from various chemical suppliers and safety data sheets.

Property	Value	Source(s)
Molecular Formula	C ₆ H ₂₀ O ₂ Si ₃	[1][2]
Molecular Weight	208.48 g/mol	[2][4]
Appearance	Colorless clear liquid	[2][3]
Boiling Point	128 °C	[2][3][4]
Melting Point	-67 °C	[2]
Density	0.822 g/mL at 25 °C	[4]
0.83 g/mL	[2]	
0.820 g/mL	[3]	
Refractive Index	n ₂₀ /D 1.383	
n ₂₀ D 1.38	[2]	[4]
Flash Point	20 °C (68 °F) - closed cup	[3][4]
Vapor Density	>1 (vs air)	[6]

Experimental Protocols

Detailed experimental protocols for the determination of the physical properties of **1,1,3,3,5,5-Hexamethyltrisiloxane** are not explicitly detailed in the readily available literature. The reported values are typically referenced as "(lit.)", indicating they are established and published figures. However, standard methodologies for determining these properties are well-established in the field of chemistry.

A general workflow for the characterization of a liquid chemical such as **1,1,3,3,5,5-Hexamethyltrisiloxane** is outlined below.



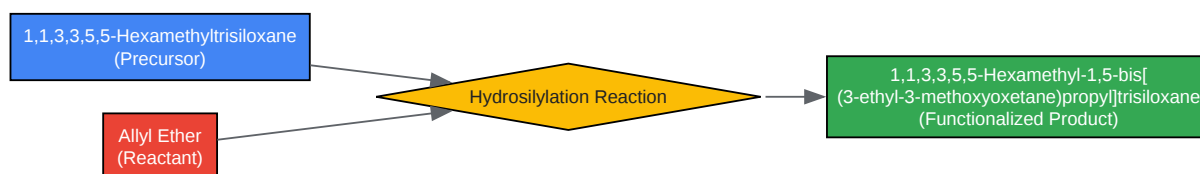
[Click to download full resolution via product page](#)

General workflow for physical property characterization.

Applications and Reactivity

1,1,3,3,5,5-Hexamethyltrisiloxane serves as a key intermediate in silicone chemistry.[7] Its reactivity allows for its use in hydrosilylation reactions, making it valuable for producing cross-linked polymers and other functionalized polysiloxanes.[7] For instance, it is used in the synthesis of 1,1,3,3,5,5-Hexamethyl-1,5-bis[(3-ethyl-3-methoxyoxetane)propyl]trisiloxane through the hydrosilylation of allyl ethers.[7] This reactivity also makes it a precursor for creating materials with applications in UV-curable inks and adhesives.[7]

The synthesis of specialized siloxane derivatives from **1,1,3,3,5,5-Hexamethyltrisiloxane** can be represented by the following logical diagram.



[Click to download full resolution via product page](#)

Synthesis of a functionalized trisiloxane.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. fishersci.no [fishersci.no]
- 2. chemimpex.com [chemimpex.com]
- 3. fishersci.com [fishersci.com]
- 4. 1,1,3,3,5,5-六甲基三硅氧烷 95% | Sigma-Aldrich [sigmaaldrich.com]
- 5. CAS 1189-93-1: 1,1,3,3,5,5-Hexamethyltrisiloxane [cymitquimica.com]
- 6. merckmillipore.com [merckmillipore.com]

- 7. 1,1,3,3,5,5-Hexamethyl-1,5-divinyltrisiloxane | 17980-39-1 | Benchchem [benchchem.com]
- To cite this document: BenchChem. [1,1,3,3,5,5-Hexamethyltrisiloxane physical properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b073498#1-1-3-3-5-5-hexamethyltrisiloxane-physical-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com